

Ilorasertib solubility issues in DMSO and media

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Compound of Interest

Compound Name: *Ilorasertib*

Cat. No.: *B612191*

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Ilorasertib Technical Support Center

Welcome to the **Ilorasertib** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility and handling of **Ilorasertib** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Ilorasertib** and what is its mechanism of action?

Ilorasertib (also known as ABT-348) is a potent, ATP-competitive, multi-targeted kinase inhibitor.[1][2] Its primary targets are the Aurora kinases (A, B, and C), which are key regulators of mitosis.[1][2] Additionally, **Ilorasertib** inhibits Vascular Endothelial Growth Factor Receptors (VEGFRs) and Platelet-Derived Growth Factor Receptors (PDGFRs), which are involved in angiogenesis and tumor progression.[3] This dual inhibition of both mitotic and angiogenic pathways makes it a compound of interest in oncology research.[3]

Q2: What is the known solubility of **Ilorasertib** in DMSO?

The solubility of **Ilorasertib** and its hydrochloride salt in Dimethyl Sulfoxide (DMSO) has been reported to be 41.67 mg/mL.[2] It is recommended to use sonication to facilitate dissolution.[2]

Q3: I observed precipitation when diluting my **Ilorasertib** DMSO stock solution into cell culture media. Why does this happen?

This is a common issue for compounds with low aqueous solubility. DMSO is a strong organic solvent that can dissolve many hydrophobic compounds like **Ilorasertib**. However, when the DMSO stock is diluted into an aqueous environment like cell culture media, the solvent properties change dramatically. The much lower concentration of DMSO in the final solution is often insufficient to keep the compound dissolved, leading to precipitation.

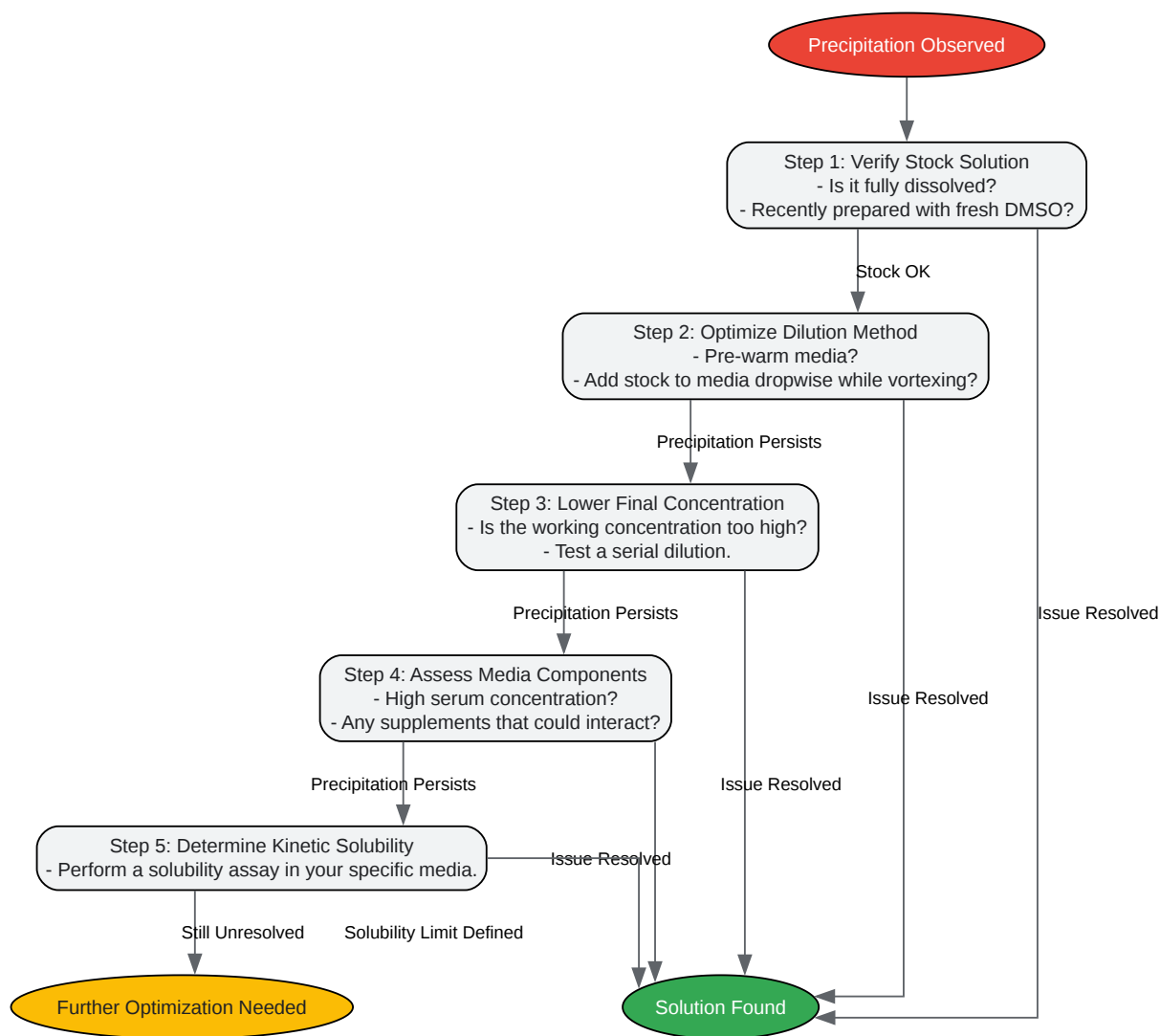
Q4: What is the maximum recommended final concentration of DMSO in cell culture experiments?

The final concentration of DMSO in cell culture media should be kept as low as possible, typically at or below 0.1%, as higher concentrations can be toxic to cells.^[4] However, the tolerance to DMSO can be cell line-specific, with some lines tolerating up to 1%.^[4] It is crucial to include a vehicle control (media with the same final concentration of DMSO) in your experiments to account for any solvent effects.

Troubleshooting Guide: Ilorasertib Precipitation in Media

If you are experiencing precipitation of **Ilorasertib** upon dilution into your cell culture medium, follow these troubleshooting steps.

Logical Troubleshooting Workflow



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Caption: A step-by-step workflow for troubleshooting **Ilorasertib** precipitation.

Quantitative Data Summary

Compound	Solvent	Solubility	Molar Equivalent	Notes
Ilorasertib	DMSO	41.67 mg/mL	79.37 mM	Sonication is recommended to aid dissolution. [2]
Ilorasertib	Cell Culture Media	Data not available	-	Highly dependent on media composition (e.g., DMEM, RPMI-1640), serum content, and pH. Experimental determination is recommended.
Ilorasertib	Ethanol	Soluble	-	Specific concentration not provided. [5]

Experimental Protocols

Protocol 1: Preparation of Ilorasertib Stock Solution in DMSO

Objective: To prepare a concentrated stock solution of **Ilorasertib** in DMSO.

Materials:

- **Ilorasertib** powder
- Anhydrous/low-moisture Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Sonicator (water bath)

Procedure:

- Bring the **Ilorasertib** powder and DMSO to room temperature before opening to minimize water absorption.
- Weigh the desired amount of **Ilorasertib** powder and place it in a sterile vial.
- Add the appropriate volume of DMSO to achieve the desired concentration (e.g., for a 10 mM stock, add the corresponding volume based on the molecular weight of your **Ilorasertib** batch).
- Vortex the solution vigorously for 1-2 minutes.
- If the powder is not fully dissolved, place the vial in a water bath sonicator and sonicate for 10-15 minutes, or until the solution is clear.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.

Protocol 2: Kinetic Solubility Assessment of Ilorasertib in Cell Culture Media

Objective: To determine the kinetic solubility of **Ilorasertib** in a specific cell culture medium. This protocol is adapted from general high-throughput screening methods.

Materials:

- **Ilorasertib** DMSO stock solution (e.g., 10 mM)
- Your specific cell culture medium (e.g., DMEM with 10% FBS), pre-warmed to 37°C
- 96-well clear flat-bottom plate

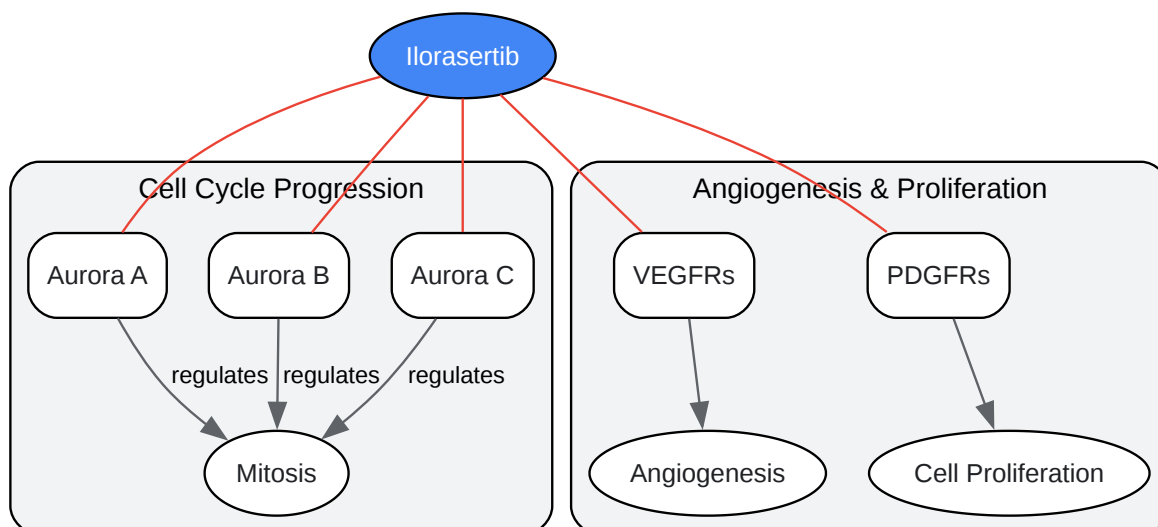
- Multichannel pipette
- Plate reader capable of measuring absorbance or a nephelometer

Procedure:

- Create a serial dilution of your **Ilorasertib** DMSO stock in a 96-well plate using pure DMSO. This will allow you to test a range of final concentrations.
- In a separate 96-well plate, add your pre-warmed cell culture medium to each well.
- Carefully transfer a small, fixed volume (e.g., 1-2 μ L) of each **Ilorasertib** dilution from the DMSO plate to the corresponding wells of the media plate. The final DMSO concentration should be kept constant and below cytotoxic levels (e.g., 0.5%).
- Seal the plate and incubate at 37°C for a set period (e.g., 1-2 hours) with gentle shaking.
- After incubation, visually inspect the plate for any signs of precipitation.
- Quantify the precipitation. This can be done by:
 - Nephelometry: Measure the light scattering in each well. An increase in light scattering indicates the formation of a precipitate.
 - UV-Vis Spectroscopy: Centrifuge the plate to pellet any precipitate. Carefully transfer the supernatant to a new UV-compatible plate and measure the absorbance at a wavelength where **Ilorasertib** absorbs. The concentration of soluble **Ilorasertib** can be determined by comparing it to a standard curve.
- The highest concentration that does not show significant precipitation is considered the kinetic solubility under these conditions.

Signaling Pathway Visualization

Ilorasertib has a multi-targeted profile, primarily affecting cell cycle progression and angiogenesis.



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Caption: **Ilorasertib's** inhibitory action on key signaling pathways.

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